An In-Depth Technical Guide to 2-Chlorotetrahydrofuran: Properties, Reactivity, and Applications

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Compound of Interest

Compound Name:	*2-Chlorotetrahydrofuran*
CAS No.:	*13369-70-5*
Cat. No.:	*B082840*

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Abstract

2-Chlorotetrahydrofuran, a cyclic ether derivative, serves as a versatile reagent and intermediate in modern organic synthesis. Its unique structural features, particularly the presence of a chlorine atom adjacent to the ether oxygen, impart a distinct reactivity profile that is exploited in a variety of chemical transformations. This guide provides a comprehensive overview of the physical and chemical properties of **2-chlorotetrahydrofuran**, with a focus on its synthesis, spectroscopic characterization, and its pivotal role as a protecting group for alcohols. Detailed experimental protocols and an exploration of the underlying reaction mechanisms are presented to equip researchers with the practical knowledge required for its effective utilization in the laboratory.

Introduction: Unveiling a Versatile Synthetic Tool

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In the landscape of organic chemistry, the strategic manipulation of functional groups is paramount to the successful synthesis of complex molecules. **2-Chlorotetrahydrofuran** (2-Cl-THF) has emerged as a valuable asset in the synthetic chemist's toolbox, primarily owing to its utility in the protection of hydroxyl moieties. The tetrahydrofuranyl (THF) ether protecting group, installed via **2-chlorotetrahydrofuran**, offers a robust alternative to other commonly employed protecting groups, exhibiting stability across a range of reaction conditions and allowing for selective deprotection. This guide will delve into the fundamental characteristics of **2-chlorotetrahydrofuran**, providing a detailed exploration of its properties and applications.

Physicochemical Properties: A Quantitative Overview

A thorough understanding of the physical and chemical properties of a reagent is fundamental to its safe and effective handling in a laboratory setting. The key physicochemical data for **2-chlorotetrahydrofuran** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C_4H_7ClO	[1]
Molecular Weight	106.55 g/mol	[1]
CAS Number	13369-70-5	[1]
Appearance	Colorless liquid (presumed)	
Boiling Point	Not explicitly found, but related compounds suggest a moderate boiling point.	
Density	Not explicitly found.	

Note: Explicit experimental values for the boiling point and density of **2-chlorotetrahydrofuran** were not found in the searched literature. These properties are expected to be similar to other chlorinated cyclic ethers of comparable molecular weight.

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Spectroscopic Characterization: Deciphering the Molecular Structure

Spectroscopic techniques are indispensable for the verification of molecular structure and purity. While specific, dedicated spectra for **2-chlorotetrahydrofuran** are not readily available in the public domain, a predictive analysis based on the known spectral data of tetrahydrofuran and the influence of a chlorine substituent allows for a reasonable estimation of its key spectroscopic features.[2][3][4][5]

1H Nuclear Magnetic Resonance (NMR) Spectroscopy

The proton NMR spectrum of **2-chlorotetrahydrofuran** is expected to exhibit distinct signals corresponding to the protons on the tetrahydrofuran ring. The proton at the C2 position, being adjacent to both the oxygen and chlorine atoms, would be the most deshielded and is anticipated to appear as a multiplet in the downfield region. The protons at the C3, C4, and C5 positions would appear as complex multiplets in the upfield region.

13C Nuclear Magnetic Resonance (NMR) Spectroscopy

In the 13C NMR spectrum, the carbon atom attached to the chlorine (C2) would be significantly downfield due to the electronegativity of the chlorine and oxygen atoms. The other carbon atoms of the tetrahydrofuran ring (C3, C4, and C5) would resonate at higher field strengths.[6][7][8]

Fourier-Transform Infrared (FT-IR) Spectroscopy

The FT-IR spectrum of **2-chlorotetrahydrofuran** is expected to be dominated by strong C-O stretching vibrations characteristic of ethers. Additionally, C-H stretching and bending vibrations of the alkyl chain will be prominent. The presence of the C-Cl bond would likely give rise to a stretching vibration in the fingerprint region of the spectrum.[4][9][10]

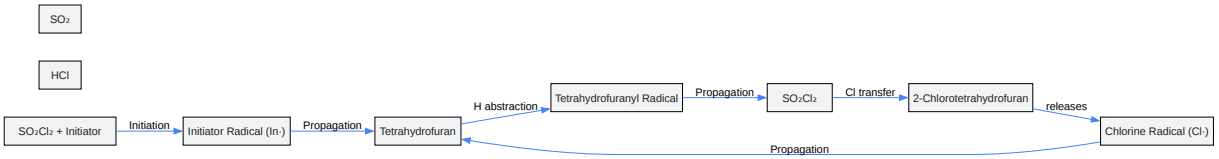
Synthesis of **2-Chlorotetrahydrofuran**: A Practical Approach

The most common and efficient method for the preparation of **2-chlorotetrahydrofuran** involves the direct chlorination of tetrahydrofuran (THF) using sulfuryl chloride (SO_2Cl_2). This

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reaction proceeds via a free-radical mechanism.

Reaction Mechanism: A Step-by-Step Look



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Caption: Synthesis of **2-Chlorotetrahydrofuran** via Free-Radical Chlorination.

The reaction is typically initiated by a radical initiator (e.g., AIBN or light). The initiator generates a radical which then abstracts a hydrogen atom from the carbon adjacent to the oxygen in THF, forming a resonance-stabilized tetrahydrofuranyl radical. This radical then reacts with sulfuryl chloride to yield **2-chlorotetrahydrofuran** and a chlorosulfonyl radical, which propagates the chain.

Experimental Protocol: Synthesis of 2-Chlorotetrahydrofuran

Disclaimer: This protocol is for informational purposes only and should be carried out by trained professionals in a suitable laboratory setting with appropriate safety precautions.

Materials:

- Tetrahydrofuran (THF), freshly distilled from a suitable drying agent
- Sulfuryl chloride (SO_2Cl_2)

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- Radical initiator (e.g., AIBN), if necessary
- Anhydrous sodium carbonate or potassium carbonate
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask equipped with a reflux condenser, dropping funnel, and magnetic stirrer
- Inert atmosphere (e.g., nitrogen or argon)
- Distillation apparatus

Procedure:

- Set up the reaction apparatus under an inert atmosphere.
- Charge the round-bottom flask with an excess of freshly distilled THF.
- Cool the flask in an ice bath.
- Slowly add sulfuryl chloride dropwise from the dropping funnel to the stirred THF. The reaction is exothermic and the temperature should be maintained below 10 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- The reaction progress can be monitored by gas chromatography (GC).
- Upon completion, quench the reaction by the slow addition of anhydrous sodium carbonate or potassium carbonate to neutralize the generated HCl and excess sulfuryl chloride.
- Filter the mixture to remove the solid salts.
- Dry the filtrate over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent.
- Purify the crude **2-chlorotetrahydrofuran** by fractional distillation under reduced pressure. Collect the fraction corresponding to the boiling point of **2-chlorotetrahydrofuran**.

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Causality Behind Experimental Choices:

- Excess THF: Using an excess of THF minimizes the formation of dichlorinated byproducts.
- Low Temperature: The reaction is exothermic; maintaining a low temperature helps to control the reaction rate and prevent unwanted side reactions.
- Inert Atmosphere: Prevents the reaction of intermediates with atmospheric oxygen and moisture.
- Neutralization and Drying: Essential steps to remove acidic byproducts and water, which can interfere with the stability and subsequent reactions of the product.
- Fractional Distillation: The most effective method for purifying the volatile product from any remaining starting material and byproducts.

Chemical Reactivity: The Power of the Chloro Ether

The reactivity of **2-chlorotetrahydrofuran** is dominated by the lability of the carbon-chlorine bond, which is activated by the adjacent oxygen atom. This makes it an excellent electrophile for nucleophilic substitution reactions.

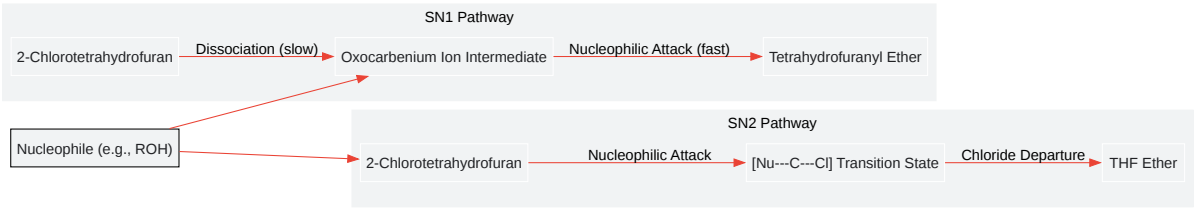
Nucleophilic Substitution: A Gateway to Tetrahydrofuranyl Ethers

2-Chlorotetrahydrofuran readily reacts with a wide range of nucleophiles, including alcohols, phenols, and carboxylic acids, to form the corresponding tetrahydrofuranyl (THF) ethers.[11][12][13][14] This reaction is the cornerstone of its utility as a protecting group for hydroxyl functionalities.

Reaction Mechanism: A Tale of SN1 and SN2 Pathways

The nucleophilic substitution reaction of **2-chlorotetrahydrofuran** can proceed through either an SN1 or SN2 mechanism, depending on the reaction conditions and the nature of the nucleophile.[15][16][17][18][19]

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Caption: Competing SN1 and SN2 mechanisms for the reaction of **2-Chlorotetrahydrofuran**.

- SN1 Mechanism: The C-Cl bond can cleave to form a resonance-stabilized oxocarbenium ion intermediate. This intermediate is then rapidly attacked by the nucleophile. This pathway is favored by polar protic solvents and weaker nucleophiles.

- SN2 Mechanism: A strong nucleophile can directly attack the carbon atom bearing the chlorine, leading to a concerted displacement of the chloride ion. This pathway results in an inversion of stereochemistry at the C2 position and is favored by polar aprotic solvents and strong nucleophiles.

Expertise & Experience Insight: The choice between SN1 and SN2 pathways can be influenced by the steric hindrance of the alcohol. Primary alcohols are more likely to react via an SN2 mechanism, while bulky tertiary alcohols may favor an SN1 pathway due to the steric accessibility of the intermediate carbocation.

Application in Organic Synthesis: Protection of Alcohols

The primary application of **2-chlorotetrahydrofuran** is in the protection of alcohols as tetrahydrofuranyl (THF) ethers.[11][12][13][14][20] This strategy is employed to temporarily

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mask the reactivity of the hydroxyl group, allowing for chemical transformations to be performed on other parts of the molecule without interference from the alcohol.

Experimental Protocol: Protection of a Primary Alcohol

Disclaimer: This protocol is for informational purposes only and should be carried out by trained professionals in a suitable laboratory setting with appropriate safety precautions.

Materials:

- Primary alcohol
- **2-Chlorotetrahydrofuran**
- Anhydrous aprotic solvent (e.g., dichloromethane or diethyl ether)
- A non-nucleophilic base (e.g., triethylamine or diisopropylethylamine)
- Round-bottom flask with a magnetic stirrer
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- Dissolve the primary alcohol in the anhydrous aprotic solvent in a round-bottom flask under an inert atmosphere.
- Add the non-nucleophilic base to the solution.
- Cool the mixture in an ice bath.
- Slowly add a solution of **2-chlorotetrahydrofuran** in the same solvent to the stirred mixture.
- Allow the reaction to warm to room temperature and stir until the reaction is complete (monitored by TLC or GC).
- Quench the reaction with water or a saturated aqueous solution of ammonium chloride.
- Separate the organic layer and wash it with brine.

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- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter and concentrate the solution under reduced pressure.
- Purify the resulting tetrahydrofuranyl ether by column chromatography on silica gel.

Causality Behind Experimental Choices:

- Aprotic Solvent: Prevents the solvent from competing as a nucleophile.
- Non-nucleophilic Base: Neutralizes the HCl generated during the reaction without competing with the alcohol as a nucleophile.
- Low Temperature: Helps to control the reaction rate and minimize side reactions.
- Aqueous Workup and Purification: Standard procedures to isolate and purify the desired product.

Deprotection of Tetrahydrofuranyl Ethers

The tetrahydrofuranyl protecting group can be readily cleaved under acidic conditions to regenerate the alcohol. This is typically achieved by treatment with a dilute aqueous acid, such as hydrochloric acid or acetic acid, in a protic solvent like methanol or a mixture of THF and water.

Safety and Handling

2-Chlorotetrahydrofuran is a reactive and potentially hazardous chemical. It should be handled with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, in a well-ventilated fume hood. It is flammable and should be kept away from heat, sparks, and open flames. As a chlorinated organic compound, it should be disposed of as hazardous waste according to local regulations.

Conclusion

2-Chlorotetrahydrofuran is a valuable and versatile reagent in organic synthesis. Its well-defined physical and chemical properties, coupled with its straightforward synthesis and predictable reactivity, make it an excellent choice for the protection of alcohols. The ability to

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introduce the robust tetrahydrofuranyl ether protecting group and subsequently remove it under mild acidic conditions provides chemists with a powerful tool for the strategic design and execution of complex synthetic routes. A thorough understanding of its handling, reaction mechanisms, and experimental protocols, as outlined in this guide, will enable researchers to confidently and effectively incorporate **2-chlorotetrahydrofuran** into their synthetic endeavors.

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